

Stamp-IN-1: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: *Stamp-IN-1*

Cat. No.: *B12346215*

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Introduction

Stamp-IN-1, also known as BC-1471, is a small-molecule inhibitor targeting the deubiquitinase STAM-binding protein (STAMBP). STAMBP, a zinc metalloprotease, specifically cleaves K63-linked polyubiquitin chains, playing a crucial role in various cellular processes.[1][2][3] It is involved in the endosomal sorting of receptors, cytokine signaling, and the regulation of protein stability. Dysregulation of STAMBP has been implicated in inflammatory diseases and various cancers, including triple-negative breast cancer and lung adenocarcinoma, making it a compelling target for therapeutic development.[4][5][6]

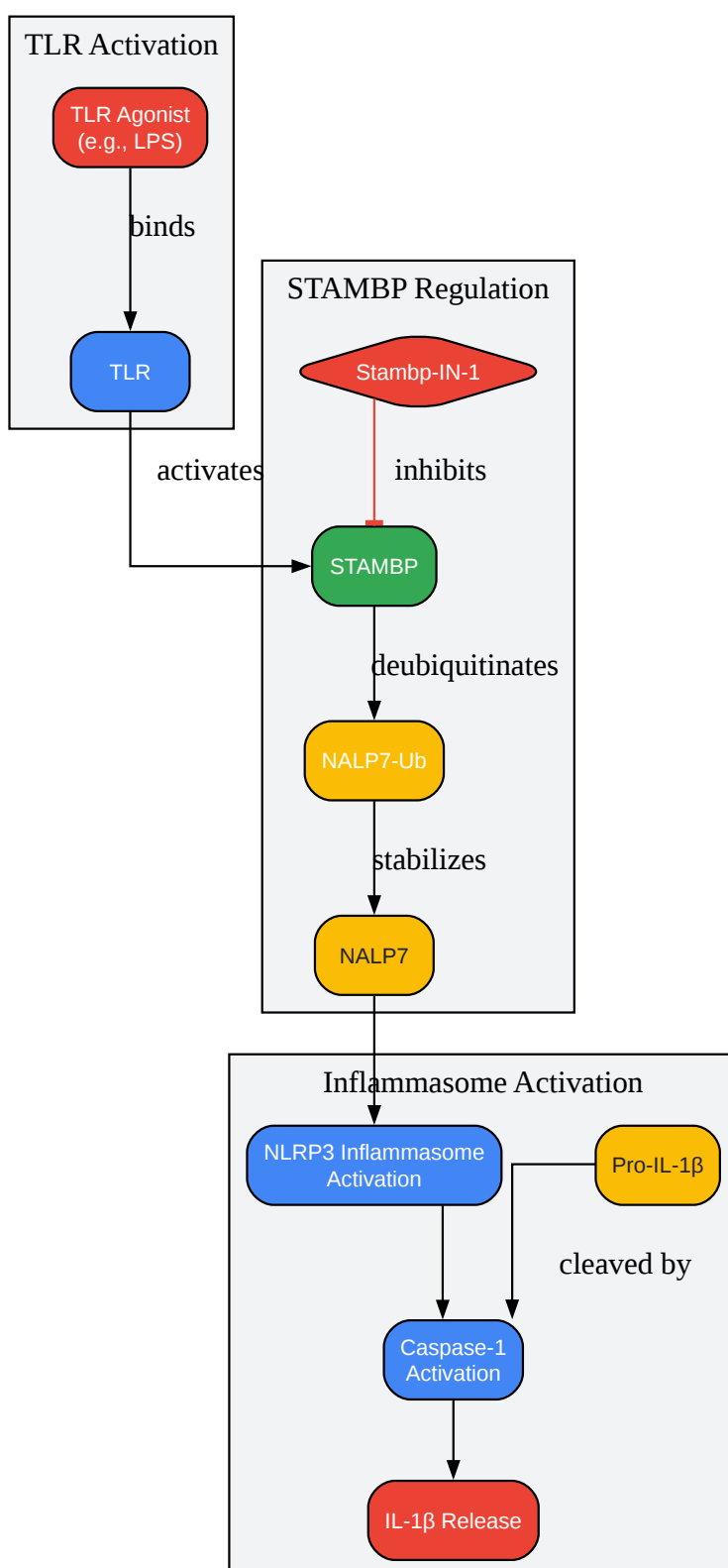
These application notes provide detailed protocols for the use of **Stamp-IN-1** in cell culture experiments to investigate its effects on STAMBP-mediated signaling pathways.

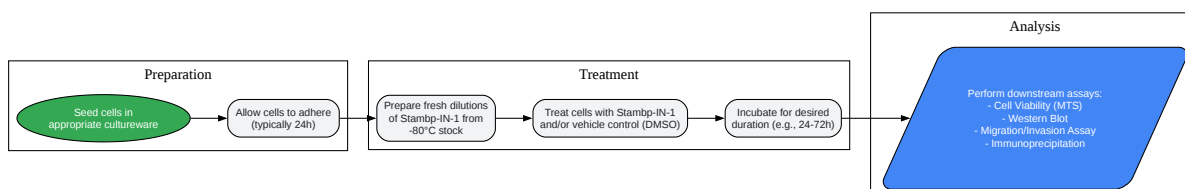
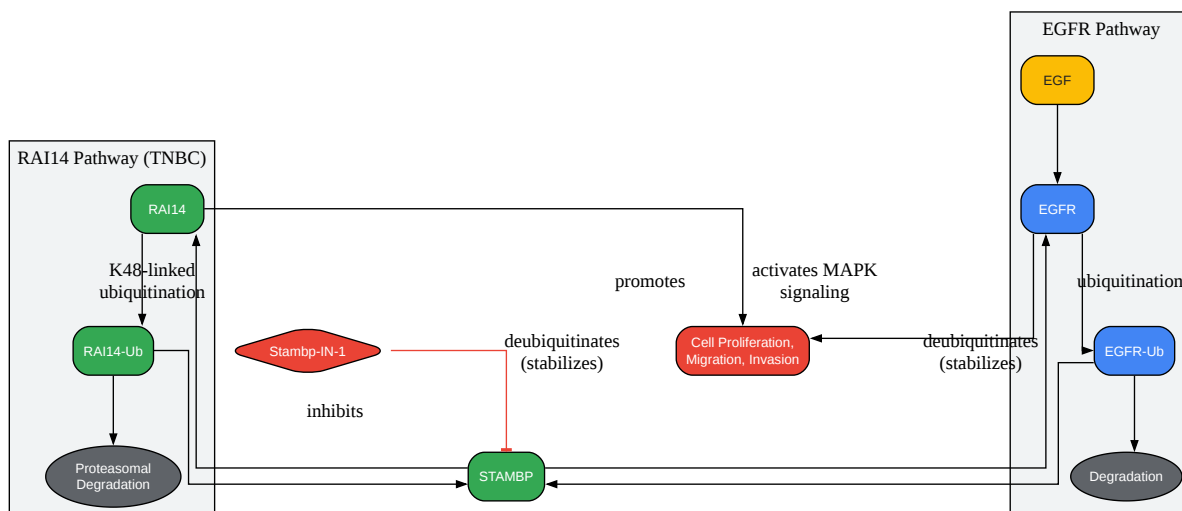
Mechanism of Action

Stamp-IN-1 functions as a selective antagonist of STAMBP's deubiquitinase activity.[7] By inhibiting STAMBP, the inhibitor prevents the removal of K63-linked polyubiquitin chains from substrate proteins. This leads to an accumulation of ubiquitinated substrates, which can alter their stability, localization, and function. For instance, inhibition of STAMBP has been shown to decrease the protein levels of NALP7, an inflammasome component, by preventing its deubiquitination and promoting its degradation.[7][8] This ultimately leads to the suppression of IL-1 β release following Toll-like receptor (TLR) agonism.[7][8]

Signaling Pathways

STAMPB is a key regulator in multiple signaling pathways. Below are diagrams illustrating its role in inflammasome regulation and cancer-related pathways.





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